

BIM-23190 solubility issues and solutions

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Compound of Interest

Compound Name: BIM-23190

Cat. No.: B3420296

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Technical Support Center: BIM-23190

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **BIM-23190**. The information provided is intended to address common challenges, particularly those related to solubility, to ensure successful experimental outcomes.

Frequently Asked Questions (FAQs)

Q1: What is **BIM-23190** and what is its mechanism of action?

A1: **BIM-23190** is a synthetic somatostatin analog. It functions as a selective agonist for the somatostatin receptor subtypes 2 (SSTR2) and 5 (SSTR5), with K_i values of 0.34 nM and 11.1 nM, respectively.^{[1][2][3]} By binding to these G protein-coupled receptors, **BIM-23190** can inhibit the release of various hormones and growth factors, and regulate cell proliferation and apoptosis.^[3] Its anti-tumor activity is associated with the inhibition of adenylate cyclase and the regulation of apoptosis.^[3]

Q2: I am having trouble dissolving **BIM-23190**. What are the recommended solvents?

A2: **BIM-23190** hydrochloride is soluble in both dimethyl sulfoxide (DMSO) and water. For aqueous solutions, the use of ultrasonication is recommended to aid dissolution. It is also important to use a freshly opened bottle of DMSO, as it is hygroscopic and absorbed water can impact solubility. For in vivo studies, specific formulations using a combination of solvents are recommended to achieve higher concentrations.

Q3: My **BIM-23190** solution appears cloudy or has precipitates. What should I do?

A3: Cloudiness or precipitation indicates that the compound is not fully dissolved or has come out of solution. Here are a few troubleshooting steps:

- **Sonication:** As recommended for aqueous solutions, sonication can help break up aggregates and improve dissolution.
- **Gentle Warming:** In some cases, gentle warming of the solution can increase the solubility of peptides. However, care should be taken to avoid degradation.
- **pH Adjustment:** The solubility of peptides is often pH-dependent. Peptides are generally more soluble at a pH away from their isoelectric point.
- **Centrifugation:** Before use, it is advisable to centrifuge your peptide solution to pellet any undissolved material, ensuring you are working with a clear supernatant.

Q4: What are some general strategies to improve the solubility of peptides like **BIM-23190**?

A4: Several strategies can be employed to enhance peptide solubility:

- **Incorporate Hydrophilic Amino Acids:** The presence of hydrophilic amino acids in a peptide sequence generally improves water solubility.
- **Use of Co-solvents:** Small amounts of organic solvents like DMSO can aid in dissolving hydrophobic peptides.
- **pH Adjustment:** As mentioned, altering the pH of the solution can significantly impact solubility.
- **Solubility-Enhancing Tags:** For custom synthesis, the addition of tags like polyethylene glycol (PEG) can improve solubility.

Solubility Data

The following tables summarize the reported solubility of **BIM-23190** hydrochloride in various solvent systems.

Table 1: Solubility in Single Solvents

Solvent	Concentration	Method
DMSO	100 mg/mL (80.72 mM)	Requires ultrasonication. Use of newly opened DMSO is recommended.
Water	100 mg/mL (80.72 mM)	Requires ultrasonication.

Data sourced from MedChemExpress.

Table 2: Formulations for In Vivo Studies

Protocol	Solvent Composition	Achievable Concentration
1	10% DMSO + 40% PEG300 + 5% Tween-80 + 45% Saline	≥ 2.5 mg/mL (2.02 mM)
2	10% DMSO + 90% (20% SBE- β -CD in Saline)	≥ 2.5 mg/mL (2.02 mM)
3	10% DMSO + 90% Corn Oil	≥ 2.5 mg/mL (2.02 mM)

Data sourced from MedChemExpress. These protocols yield a clear solution.

Experimental Protocols

Protocol 1: Preparation of **BIM-23190** Stock Solution in DMSO

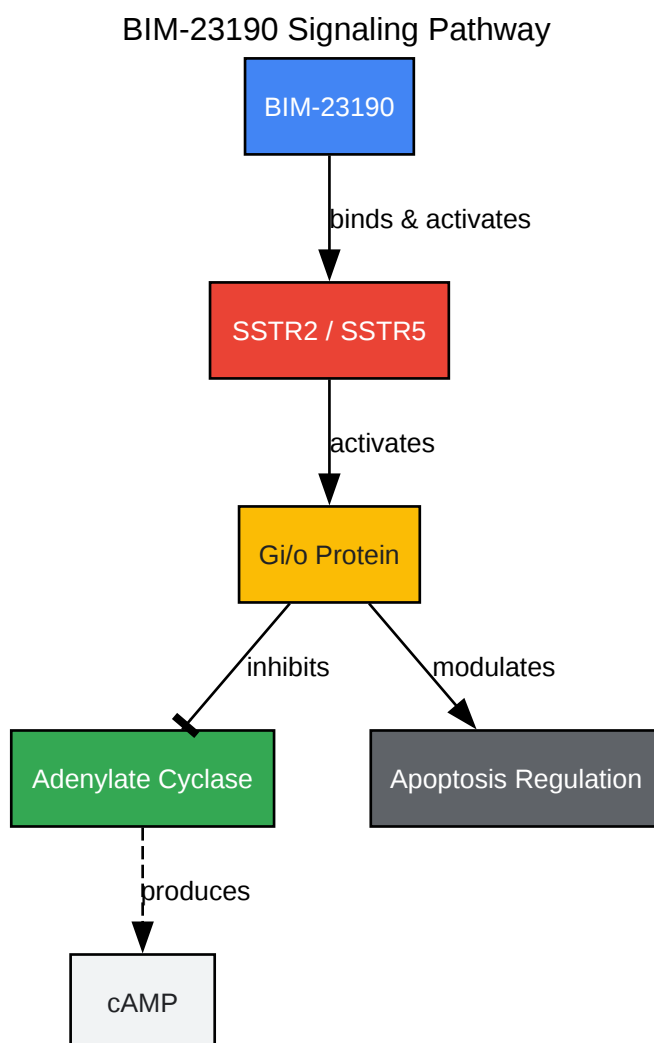
- Weigh the desired amount of **BIM-23190** hydrochloride powder in a sterile microcentrifuge tube.
- Add the appropriate volume of fresh, high-purity DMSO to achieve a concentration of 100 mg/mL.
- Vortex the tube briefly to mix.
- Place the tube in a sonicator bath and sonicate until the powder is completely dissolved.

- Visually inspect the solution to ensure it is clear and free of particulates.
- Store the stock solution at -20°C or -80°C in small aliquots to avoid repeated freeze-thaw cycles.

Protocol 2: Preparation of **BIM-23190** Formulation for In Vivo Administration (using Protocol 1 from Table 2)

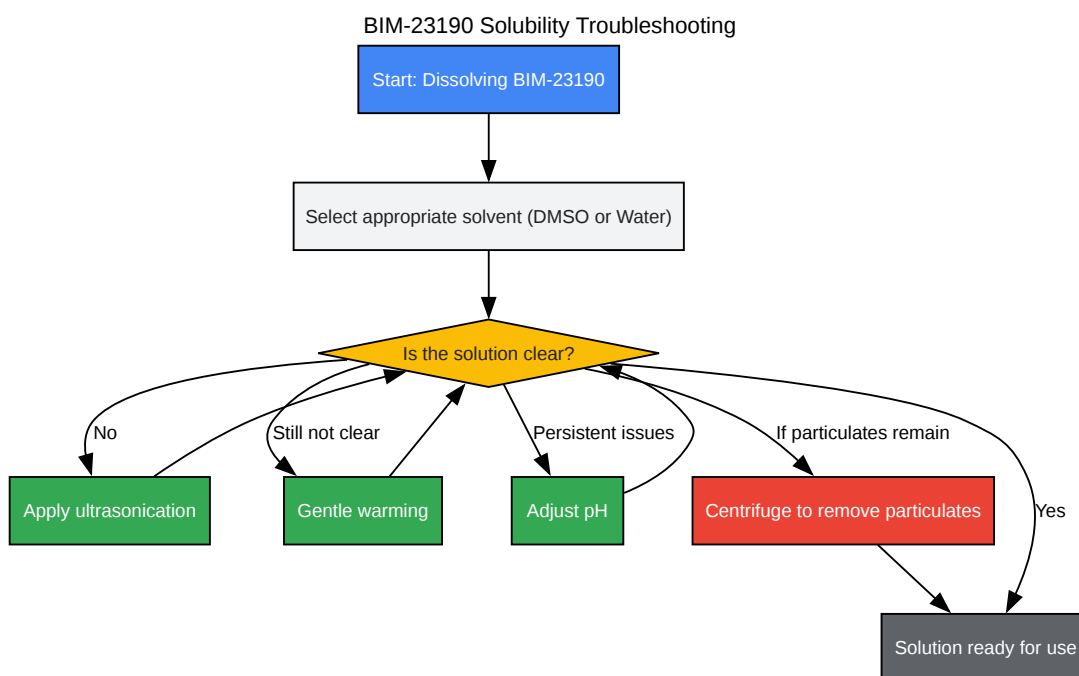
- Prepare a stock solution of **BIM-23190** in DMSO (e.g., 25 mg/mL).
- In a sterile tube, add the required volume of the DMSO stock solution.
- Add PEG300 to the tube and mix thoroughly.
- Add Tween-80 to the mixture and mix until homogeneous.
- Finally, add saline to the desired final volume and mix until a clear solution is obtained.
- For example, to prepare 1 mL of a 2.5 mg/mL solution, you would add 100 µL of a 25 mg/mL DMSO stock to 400 µL of PEG300, 50 µL of Tween-80, and 450 µL of saline.

Visualizations



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Caption: **BIM-23190** signaling cascade.



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Caption: Troubleshooting workflow for solubility issues.

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References

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